

Technical Guide on the Safe Handling of 1,4-Benzenedimethanol-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Benzenedimethanol-d4

Cat. No.: B118106

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Disclaimer: Specific safety data for **1,4-Benzenedimethanol-d4** is not readily available. This guide is based on the Safety Data Sheet (SDS) for the non-deuterated analog, 1,4-Benzenedimethanol (CAS Number: 589-29-7). The toxicological and chemical properties are expected to be very similar, but this information should be used as a guide with professional discretion.

This document provides a comprehensive overview of the safety, handling, and emergency procedures for 1,4-Benzenedimethanol, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

Identifier	Value
Chemical Name	1,4-Benzenedimethanol
Synonyms	p-Xylene-alpha,alpha'-diol, Terephthalyl alcohol, 1,4-Bis(hydroxymethyl)benzene[1][2]
CAS Number	589-29-7[1]
Molecular Formula	C ₈ H ₁₀ O ₂ [3]
Molecular Weight	138.16 g/mol
Appearance	White to off-white crystalline powder[1][3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 1,4-Benzenedimethanol.

Property	Value	Reference
Melting Point	114-119 °C	[3][4]
Boiling Point	138-143 °C at 1 mmHg	[3]
Flash Point	151.3 °C	[4]
Solubility	Soluble in water, ether, toluene, methanol, and hot water. Slightly soluble in DMSO.	[3][4][5]
Vapor Pressure	0.000282 mmHg at 25°C	[4]
Density	1.2 ± 0.1 g/cm³	

Hazard Identification and GHS Classification

1,4-Benzenedimethanol is classified with the following hazards. The toxicological properties of this substance have not been fully investigated.[1]

Hazard Class	GHS Classification	Precautionary Statement Codes
Skin Irritation	Category 2	H315: Causes skin irritation.[6]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.[6]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[1]
- Skin Contact: May cause skin irritation.[1]
- Eye Contact: May cause eye irritation.[1]
- Ingestion: May cause irritation of the digestive tract.[1]

First Aid Measures

Emergency procedures for exposure to 1,4-Benzenedimethanol are outlined below.

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][7]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[1][7]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek medical attention.[1]

Experimental Protocols: Safe Handling and Storage

Detailed methodologies for handling and storage are crucial to ensure laboratory safety.

Handling:

- Wash hands thoroughly after handling.[[1](#)]
- Use only in a well-ventilated area, such as a chemical fume hood.[[1](#)]
- Minimize dust generation and accumulation.[[1](#)]
- Avoid contact with eyes, skin, and clothing.[[1](#)]
- Avoid ingestion and inhalation.[[1](#)]
- Keep the container tightly closed when not in use.[[1](#)]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[[1](#)]
- Keep the container tightly closed to prevent exposure to moisture.[[7](#)]
- Incompatible materials include acids, acid anhydrides, acid chlorides, and strong oxidizing agents.[[1](#)][[3](#)]

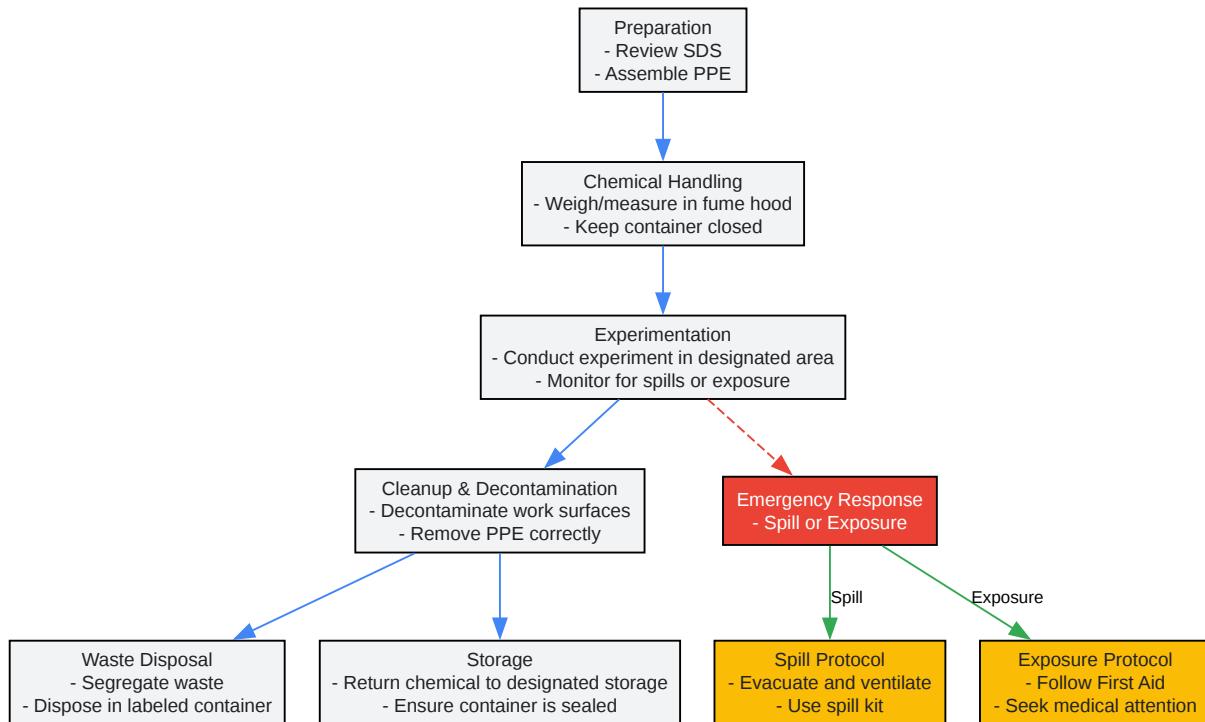
Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling 1,4-Benzenedimethanol.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[1][3]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a standard workflow for handling a potentially hazardous chemical like 1,4-Benzenedimethanol in a research setting.

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Caption: General laboratory workflow for handling hazardous chemicals.

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[1]
- Conditions to Avoid: Incompatible materials, dust generation, excess heat, and strong oxidants.[1]
- Incompatibilities with Other Materials: Acids, acid chlorides, acid anhydrides, and oxidizing agents.[1]

- Hazardous Decomposition Products: Carbon monoxide, irritating and toxic fumes and gases, and carbon dioxide.[[1](#)]
- Hazardous Polymerization: Has not been reported.[[1](#)]

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- To cite this document: BenchChem. [Technical Guide on the Safe Handling of 1,4-Benzenedimethanol-d4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118106#1-4-benzenedimethanol-d4-safety-data-sheet>]

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